

Application Notes and Protocols for VUF10166 Solubilization

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Compound of Interest

Compound Name: VUF10166

Cat. No.: B141808

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Audience: Researchers, scientists, and drug development professionals.

Introduction

VUF10166 is a potent and high-affinity antagonist for the 5-HT_{3A} receptor, with a reported K_i value of 0.04 nM.^{[1][2][3]} It exhibits significantly lower affinity for the 5-HT_{3AB} receptor.^{[1][2]} At higher concentrations, **VUF10166** can also act as a partial agonist at the 5-HT_{3A} receptor, with an EC₅₀ of 5.2 μ M.^{[2][4]} This compound is a valuable tool for studying the pharmacology of the 5-HT₃ receptor and its role in various physiological processes. Proper solubilization is critical for obtaining accurate and reproducible results in in vitro and in vivo experiments. This document provides a detailed standard operating procedure for the solubilization of **VUF10166**.

Chemical Properties

- Chemical Name: 2-chloro-3-(4-methyl-1-piperazinyl)-quinoxaline^{[3][4]}
- CAS Number: 155584-74-0^[3]
- Molecular Formula: C₁₃H₁₅ClN₄^{[3][5]}
- Molecular Weight: 262.7 g/mol ^[3]
- Appearance: Solid^{[1][3]}

Data Presentation: VUF10166 Solubility and Stock Solution Storage

The following table summarizes the solubility of **VUF10166** in various solvents and recommended storage conditions for stock solutions.

Solvent	Maximum Solubility	Storage Temperature	Storage Duration	Notes
DMSO	100 mg/mL (380.60 mM)[2]	-20°C or -80°C	1 month at -20°C, 6 months at -80°C[2]	Use of newly opened, hygroscopic DMSO is recommended. Ultrasonic treatment may be needed to aid dissolution.[2]
DMF	30 mg/mL[3]	-20°C	≥ 4 years (as a solid)[3]	Data on solution stability is limited.
Ethanol	10 mg/mL[3]	-20°C	Data not available	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL[3]	Short-term	Not recommended for long-term storage.	Prepare fresh for immediate use.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (9.52 mM)[2]	Short-term	Not recommended for long-term storage.	This formulation yields a clear solution.[2]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (9.52 mM)[2]	Short-term	Not recommended for long-term storage.	This formulation yields a clear solution.[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (9.52 mM)[2]	Short-term	Not recommended for long-term storage.	This formulation is suitable for in vivo studies.

Experimental Protocols: VUF10166 Solubilization

This section provides detailed methodologies for preparing stock and working solutions of **VUF10166** for in vitro and in vivo applications.

Materials

- **VUF10166** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS), pH 7.2
- PEG300
- Tween-80
- Saline
- Corn oil
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in aqueous buffers for in vitro assays.

- **Weighing:** Accurately weigh the desired amount of **VUF10166** powder in a sterile microcentrifuge tube.

- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 38.06 μ L of DMSO per 1 mg of **VUF10166**).
- **Dissolution:** Vortex the solution thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for a few minutes to aid dissolution.^[2] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[2] Store the aliquots at -20°C for up to one month or at -80°C for up to six months, protected from light.^[2]

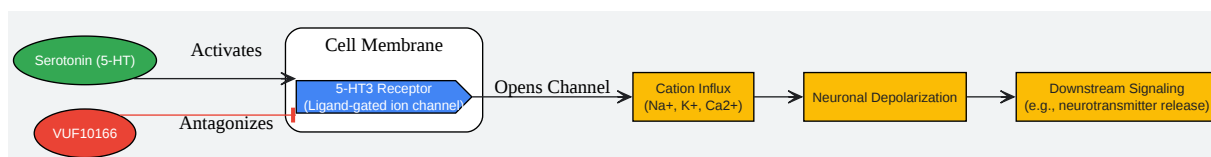
Protocol 2: Preparation of a Working Solution for In Vivo Administration

This protocol describes the preparation of a **VUF10166** solution suitable for in vivo experiments using a co-solvent formulation.

- **Prepare a DMSO Stock:** First, prepare a concentrated stock solution of **VUF10166** in DMSO (e.g., 25 mg/mL) as described in Protocol 1.
- **Co-solvent Mixture:** In a sterile tube, add the required volume of the DMSO stock solution.
- **Stepwise Addition of Solvents:** Add the other solvents in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Add 4 volumes of PEG300 to the DMSO stock (e.g., for 100 μ L of DMSO stock, add 400 μ L of PEG300).
 - Add 0.5 volumes of Tween-80 (e.g., 50 μ L).
 - Finally, add 4.5 volumes of saline to reach the final desired volume (e.g., 450 μ L).^[2]^[6]
- **Final Solution:** The final solution will have a composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. This formulation should yield a clear solution with a **VUF10166** solubility of at least 2.5 mg/mL.^[2] Use this solution immediately after preparation.

Mandatory Visualizations

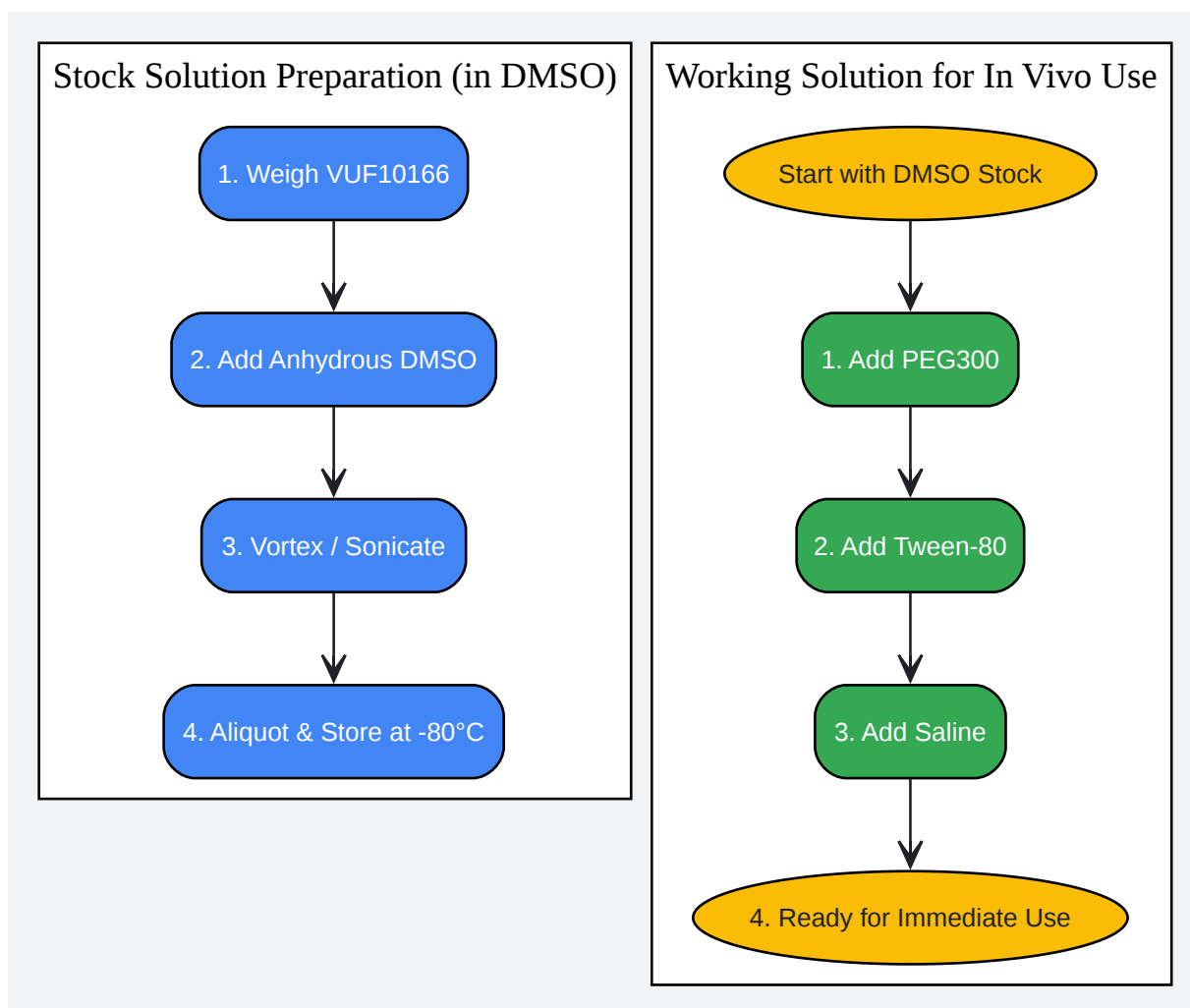
Signaling Pathway Diagram



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Caption: **VUF10166** antagonizes the 5-HT3 receptor, blocking serotonin-induced cation influx.

Experimental Workflow Diagram



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Caption: Workflow for preparing **VUF10166** stock and in vivo working solutions.

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References

- 1. apexbt.com [apexbt.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. caymanchem.com [caymanchem.com]
- 4. VUF 10166 | CAS 155584-74-0 | VUF10166 | Tocris Bioscience [tocris.com]
- 5. echemi.com [echemi.com]
- 6. medchemexpress.cn [medchemexpress.cn]
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